

Application Notes & Protocols: Microwave-Assisted Solvent Extraction of Fenoxaprop from Soil Matrices

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Compound of Interest

Compound Name: Fenoxaprop, (-)-

CAS No.: 113776-21-9

Cat. No.: B15722565

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Introduction

Fenoxaprop-p-ethyl, a widely used herbicide for controlling grassy weeds, can persist in soil, necessitating efficient and accurate methods for its quantification.^[1] Microwave-Assisted Solvent Extraction (MASE) offers a rapid and effective alternative to traditional extraction techniques, reducing solvent consumption and extraction time.^{[1][2][3]} This document provides detailed protocols and application notes for the extraction of fenoxaprop from soil matrices using MASE, followed by analysis with High-Performance Liquid Chromatography (HPLC).

Principle of Microwave-Assisted Solvent Extraction

MASE utilizes microwave energy to heat the solvent and soil sample in a closed vessel. This targeted heating increases the temperature and pressure within the vessel, accelerating the extraction of the analyte from the sample matrix into the solvent. The key advantages of this technique include reduced extraction times, lower solvent volumes, and potentially higher

extraction efficiencies compared to conventional methods like Soxhlet or mechanical shaking.

[2][3]

Experimental Data

Table 1: MASE Parameters for Fenoxaprop-p-ethyl Extraction from Soil

Parameter	Optimized Value/Range	Reference
Solvent	Acetone	[1]
Solvent Volume	10 mL for 10 g soil	[1]
Microwave Power	350 W followed by 500 W	[1]
Extraction Time	2.0 min at 350 W and 3.0 min at 500 W	[1]
Sample Size	10 g	[1]

Table 2: Recovery of Fenoxaprop-p-ethyl from Spiked Soil Samples using MASE-HPLC

Spiked Concentration (µg/g)	Recovery (%)	Relative Standard Deviation (RSD) (%)
5	91.22 ± 0.01	< 5
10	96.00 ± 1.6	< 5
15	99.32 ± 0.01	< 5
20	90-96	Not Specified

Data synthesized from multiple sources indicating high recovery rates.[1][4]

Experimental Protocols

Sample Preparation

- Collect soil samples and air-dry them at room temperature.

- Remove any large debris such as stones and plant matter.
- Grind the soil sample to a fine powder and pass it through a sieve to ensure homogeneity.
- Store the prepared samples in airtight containers until extraction.

Microwave-Assisted Solvent Extraction (MASE) Protocol

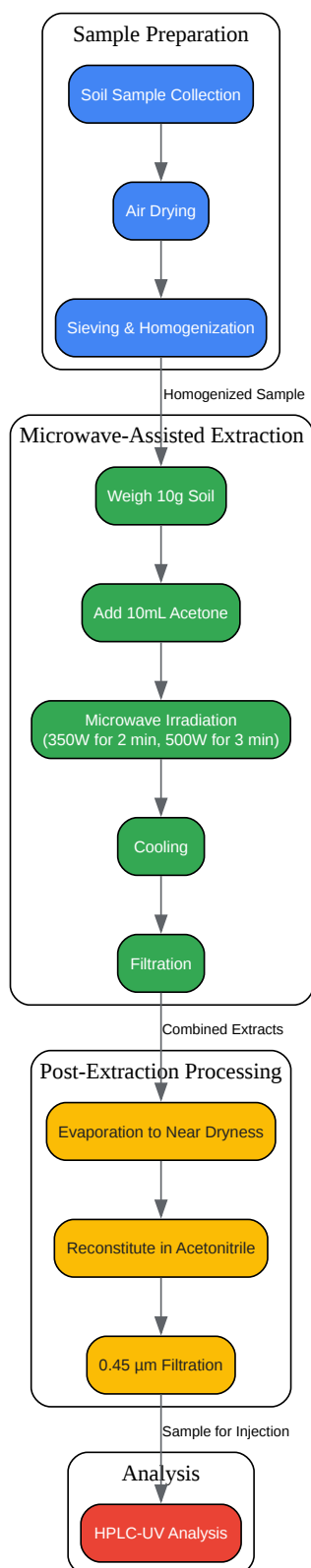
- Weigh 10 g of the prepared soil sample into a microwave extraction vessel.
- Add 10 mL of acetone to the vessel.[\[1\]](#)
- For spiked samples, add a known concentration of fenoxaprop-p-ethyl standard solution to the soil and homogenize before adding the extraction solvent.[\[1\]](#)
- Seal the extraction vessels and place them in the microwave extraction system.
- Set the microwave program as follows:
 - Ramp to 350 W and hold for 2.0 minutes.[\[1\]](#)
 - Ramp to 500 W and hold for 3.0 minutes.[\[1\]](#)
- After the program is complete, allow the vessels to cool to room temperature before opening.
- Filter the extract to remove solid particles.
- Repeat the extraction process two more times with fresh solvent for the same sample to ensure complete extraction.[\[1\]](#)
- Combine the extracts and evaporate to near dryness using a rotary evaporator or a stream of nitrogen.
- Re-dissolve the residue in 10 mL of acetonitrile.[\[1\]](#)
- Filter the final solution through a 0.45 µm syringe filter into an HPLC vial for analysis.[\[1\]](#)

HPLC Analysis

The determination of fenoxaprop-p-ethyl is performed using an HPLC system equipped with a UV detector.

- Column: Zorbax SB-C8 (4.6 x 150 mm, 5 µm particle size) or equivalent C18 column.[\[1\]](#)
- Mobile Phase: A gradient of acetonitrile and methanol is often used.[\[1\]](#)
 - Initial: 100% acetonitrile for 5 minutes.
 - Gradient: 70% acetonitrile and 30% methanol for 12 minutes.
 - Final: 100% methanol for 8 minutes.
- Flow Rate: 0.7 mL/min.[\[1\]](#)
- Injection Volume: 20 µL.[\[1\]](#)
- Detector Wavelength: 280 nm.[\[1\]](#)
- Quantification: Based on a calibration curve prepared from standard solutions of fenoxaprop-p-ethyl.

Workflow and Diagrams



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Caption: Workflow for Microwave-Assisted Solvent Extraction of Fenoxaprop from Soil.

Conclusion

The Microwave-Assisted Solvent Extraction method followed by HPLC-UV analysis is a robust, efficient, and reliable technique for the quantification of fenoxaprop-p-ethyl in soil samples.^[1] The high recovery rates and reduced sample preparation time make it a superior alternative to conventional extraction methods, suitable for routine environmental monitoring and research applications.

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